

A Comprehensive Technical Guide to the Safe Handling of 2-Bromo-2-methylpropane

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Compound of Interest

Compound Name: 2-Bromo-2-methylpropane

Cat. No.: B165281

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information for **2-bromo-2-methylpropane** (tert-butyl bromide), a versatile reagent in organic synthesis. The following sections detail the compound's properties, hazards, and the necessary precautions for its safe use in a laboratory setting. All data is compiled from publicly available Safety Data Sheets (SDS) to ensure a comprehensive overview for professionals in research and development.

Core Safety & Physical Data

Quantitative data regarding the physical, chemical, and toxicological properties of **2-bromo-2-methylpropane** are summarized below for clear reference and comparison.

Physical and Chemical Properties

Property	Value	Source
CAS Number	507-19-7	[1][2]
Molecular Formula	C ₄ H ₉ Br	[1]
Molecular Weight	137.02 g/mol	[1][3]
Appearance	Colorless to yellow-brown liquid	[1]
Melting Point	-20 °C	[1][4][5]
Boiling Point	71 - 73 °C	[4][5]
Density	1.22 g/mL at 20 °C	[1][4][5]
Flash Point	16 °C (60.8 °F) - closed cup	[4][5]
Vapor Pressure	57 hPa @ 0 °C; 179.9 hPa @ 25 °C	[4]
Water Solubility	Insoluble	[1][4]
Refractive Index	n _{20/D} 1.4279	[1][5]

Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Intraperitoneal	1250 mg/kg	[4]
LD50	Mouse	Intraperitoneal	4400 mg/kg	[4]

It is important to note that detailed experimental protocols for the determination of this toxicological data are not typically provided in standard Safety Data Sheets and were not available in the consulted resources.

Hazard Classifications

Classification System	Rating	Source
GHS Classification	Flammable Liquid Category 2	[2] [6]
NFPA Rating	Health: 2, Flammability: 3, Instability: 0	
WHMIS Classification	B2, D2B	

Experimental Protocols and Safe Handling

While specific experimental protocols for toxicity studies are not available, the following procedures for safe handling, storage, and emergency response are compiled from multiple safety data sheets.

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-bromo-2-methylpropane**. This includes:

- **Eye Protection:** Wear indirect-vent, impact, and splash-resistant goggles. A face shield should be worn in conjunction with goggles when there is a high risk of splashing.[\[7\]](#)
- **Hand Protection:** Wear protective gloves. The specific glove material should be chosen based on recommendations from safety equipment suppliers for resistance to this chemical.
[\[7\]](#)
- **Skin and Body Protection:** Flame-retardant antistatic protective clothing is recommended.[\[2\]](#)
All protective clothing should be clean and worn daily.[\[7\]](#)
- **Respiratory Protection:** If the potential for overexposure exists, use a MSHA/NIOSH-approved respirator. A written respiratory protection program that includes training, fit testing, and medical exams is required.[\[7\]](#)

Storage and Handling Procedures

- **Storage:** Store in a cool, dry, well-ventilated area designated for flammable liquids.[\[8\]](#) Keep containers tightly closed. Sources of ignition, such as smoking and open flames, are

prohibited in storage and handling areas. Metal containers should be grounded and bonded during transfer.[7]

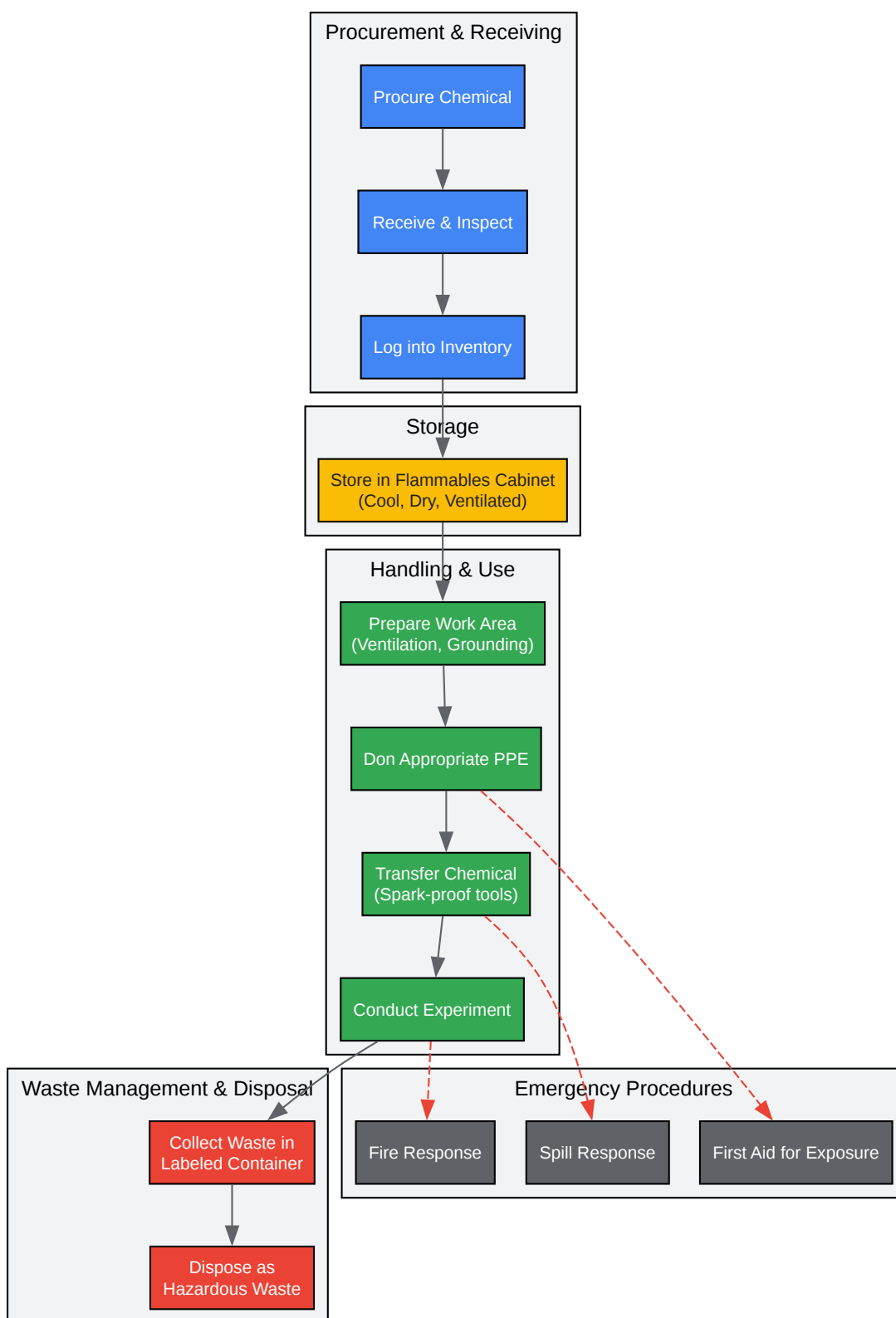
- Handling: Use only in a well-ventilated area with spark-proof tools and explosion-proof equipment.[6] Avoid contact with eyes, skin, and clothing, and prevent inhalation. Do not eat, drink, or smoke when using this product.[6]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[8]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[8]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly and seek medical attention.[4][8]

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe management of **2-bromo-2-methylpropane** within a laboratory setting, from procurement to disposal.



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Caption: Logical workflow for the safe handling of **2-Bromo-2-methylpropane**.

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